Technical Guide: 2-Substituted Tetrahydropyran Carboxylic Acid Building Blocks

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Compound of Interest

Compound Name:	*2-Phenyloxane-2-carboxylic acid*
CAS No.:	*2172503-71-6*
Cat. No.:	*B2696155*

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Executive Summary

The "Escape from Flatland" in Medicinal Chemistry 2-Substituted tetrahydropyran (THP) carboxylic acids represent a high-value class of saturated heterocyclic building blocks.[1][2][3] As drug discovery shifts away from planar, aromatic-heavy scaffolds (which often suffer from poor solubility and metabolic liability) toward sp^3-rich architectures, these THP cores offer a strategic advantage.[1] They function as superior bioisosteres for proline and phenyl rings, providing lowered lipophilicity (LogP), enhanced aqueous solubility, and precise conformational control via the anomeric effect. This guide details the strategic utility, synthetic routes, and stereochemical validation of these essential scaffolds.

Part 1: Strategic Utility in Drug Design

Bioisosterism and Physicochemical Modulation

The incorporation of a THP ring in place of a cyclohexane or phenyl ring drastically alters the physicochemical profile of a drug candidate without significantly changing its steric bulk.

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Property	Phenyl Ring	Cyclohexane	Tetrahydropyran (THP)	Impact
Hybridization	sp^2 (Planar)	sp^3 (Chair)	sp^3 (Chair)	Increases Fsp^3 character; improves solubility.[1]
LogP (Lipophilicity)	High	High	Moderate/Low	Reduces metabolic clearance; reduces non-specific binding.
H-Bonding	None	None	Acceptor (Ether O)	Potential for new vector interactions in the binding pocket.[1]
Metabolic Stability	Prone to CYP oxidation	Prone to oxidation	Moderate (C2/C6 sensitive)	Ether oxygen deactivates adjacent C-H bonds toward radical attack (unless at α-position).[1]

Conformational Locking

Unlike carbocycles, THP rings exhibit a strong anomeric effect. Electronegative substituents at the C2 position (such as the carboxylic acid or ester) often prefer the axial orientation to stabilize the antibonding orbital of the ring oxygen (

). This allows medicinal chemists to lock the carboxylic acid pharmacophore into a specific vector, distinct from the equatorial preference of cyclohexane derivatives.

Part 2: Synthetic Methodologies

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The synthesis of 2-substituted THP acids generally follows two strategic disconnections: Ring Construction (forming the ether) or Functional Group Interconversion (oxidizing a pre-formed ring).

Decision Matrix: Selecting the Route

The choice of synthesis depends heavily on the desired substitution pattern (2,6-cis vs. 2,6-trans) and the nature of the substituent.

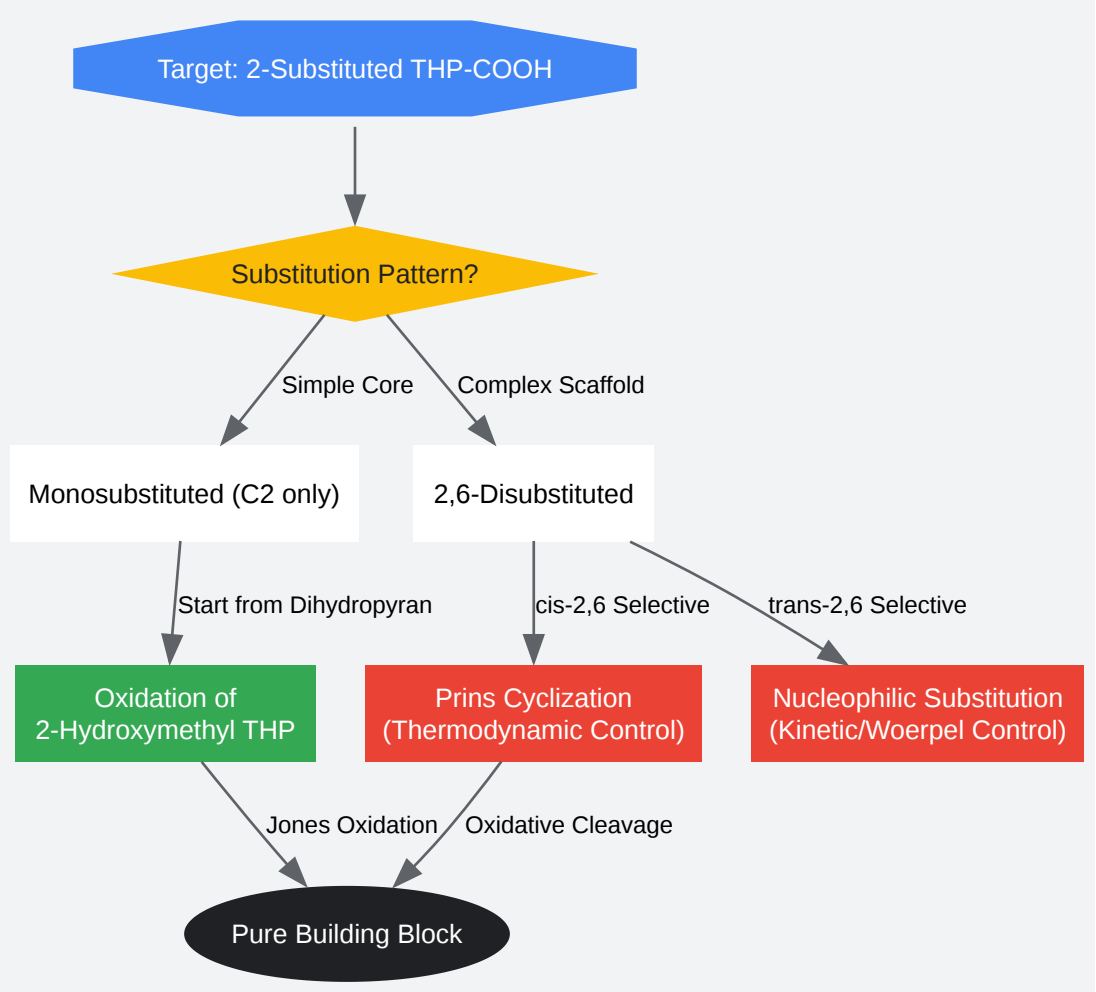

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Figure 1: Synthetic decision matrix for accessing THP carboxylic acid building blocks.

Route A: The Prins Cyclization (cis-2,6-Selectivity)

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This is the gold standard for generating 2,6-disubstituted THP cores.[1] The reaction involves the condensation of a homoallylic alcohol with an aldehyde in the presence of a Lewis acid.[4]

- Mechanism: Formation of an oxocarbenium ion followed by cyclization.
- Stereocontrol: The cis-2,6 isomer is thermodynamically favored as substituents adopt equatorial positions in the chair transition state.
- Precursor to Acid: The aldehyde substituent (R) becomes the C2 position. To get a carboxylic acid, one typically uses a functionalized aldehyde or oxidizes the resulting side chain.[5][6]

Route B: C-Glycosylation (The Woerpel Model)

For accessing specific stereoisomers (often trans), nucleophilic substitution on an acetal or lactone is preferred.

- Insight: According to the Woerpel model, nucleophilic attack on the intermediate oxocarbenium ion occurs stereoselectively based on the ring conformation that maximizes electrostatic stabilization.
- Application: Allylation of a C2-acetate THP followed by oxidative cleavage (Ozonolysis/RuCl3) yields the C2-carboxylic acid.[1]

Part 3: Experimental Protocols

Protocol: Jones Oxidation of 2-(Hydroxymethyl)tetrahydropyran

This protocol describes the conversion of commercially available (tetrahydro-2H-pyran-2-yl)methanol into tetrahydropyran-2-carboxylic acid.[1] This is the most direct route for the monosubstituted building block.

Reagents:

- (Tetrahydro-2H-pyran-2-yl)methanol (1.0 equiv)[1]
- Jones Reagent (CrO_3 in H_2SO_4/H_2O) (2.5 equiv)[1]

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- Acetone (Solvent, 0.1 M concentration)
- Isopropanol (Quenching agent)[1]

Step-by-Step Methodology:

- Preparation: Dissolve (tetrahydro-2H-pyran-2-yl)methanol (10 mmol) in reagent-grade acetone (100 mL) in a round-bottom flask equipped with a magnetic stir bar. Cool the solution to 0 °C using an ice-water bath.
- Addition: Add Jones Reagent dropwise via an addition funnel over 30 minutes. Note: Maintain internal temperature < 5 °C to prevent over-oxidation or ring cleavage. The solution will turn from orange to a muddy green (Cr^{3+} formation).[7]
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (stain with $KMnO_4$; the acid will trail/streak, alcohol will be a distinct spot).
- Quenching: Once the starting material is consumed, add isopropanol (5 mL) dropwise. The solution will turn a distinct bright green, indicating the destruction of excess Cr(VI).
- Workup: Decant the supernatant liquid from the chromium salts. Rinse the salts with acetone (2 x 20 mL). Combine organic layers and concentrate in vacuo.
- Extraction: Redissolve the residue in EtOAc (50 mL) and wash with 1M HCl (2 x 20 mL) to ensure the acid is protonated. Dry the organic layer over $MgSO_4$, filter, and concentrate.
- Purification: The crude oil is typically pure enough for use (>95%). If necessary, purify via bulb-to-bulb distillation or recrystallization (if solid) from hexanes/ether.[1]

Validation Criteria:

- ^1H NMR ($CDCl_3$): Look for the disappearance of the CH_2-OH signals (~3.5 ppm) and the diagnostic downfield shift of the H2 proton (adjacent to COOH) to ~4.0 ppm.
- IR: Appearance of broad O-H stretch (2500–3300 cm^{-1}) and strong C=O stretch (~1720 cm^{-1}).

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Protocol: Stereoselective Prins Cyclization (2,6-cis-Disubstituted)

For creating a more complex core (e.g., 2-phenyl-tetrahydropyran-6-carboxylic acid precursor).[1]

Reagents:

- Homoallylic alcohol (1.0 equiv)[1]
- Benzaldehyde (1.1 equiv)[1]
- TMSOTf (Trimethylsilyl trifluoromethanesulfonate) (10 mol%)[1]
- Dichloromethane (DCM), anhydrous

Methodology:

- Setup: Flame-dry a flask under Argon. Add the aldehyde (1.1 equiv) and homoallylic alcohol (1.0 equiv) in anhydrous DCM.
- Cyclization: Cool to -78 °C. Add TMSOTf dropwise.
- Progression: Stir at -78 °C for 1 hour, then slowly warm to 0 °C. The reaction is usually complete within 2 hours.
- Quench: Add saturated aqueous $NaHCO_3$.
- Isolation: Extract with DCM, dry over Na_2SO_4, and concentrate.
- Stereochemistry Check: The product (4-substituted-2,6-disubstituted THP) should be predominantly cis-2,6. Confirm via NOESY NMR (strong correlation between H2 and H6 axial protons).

Part 4: Stereochemical & Mechanistic Validation[1]

Understanding the stereochemical outcome is critical for SAR (Structure-Activity Relationship) studies.[1]

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The Woerpel Model (Oxocarbenium Dynamics)

When synthesizing these building blocks via substitution (e.g., C-allylation of an acetal), the stereochemistry is dictated by the transition state that minimizes torsional strain and maximizes electrostatic stabilization.

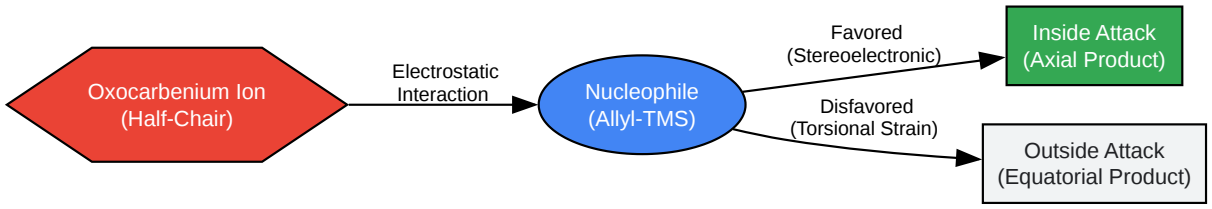

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Figure 2: Simplified Woerpel model for predicting stereochemistry during nucleophilic substitution on THP rings.[1]

Analytical Data Summary

Typical physical properties for the core building block: Tetrahydropyran-2-carboxylic acid.[1]

Property	Value	Notes
CAS Number	17793-28-1	(Racemic)
Molecular Weight	130.14 g/mol	
Boiling Point	102–104 °C (2 mmHg)	Volatile under high vacuum.[1]
pKa	~3.8	Slightly more acidic than proline (pKa ~2.0 for COOH, but comparable to acetic acid derivatives).
Appearance	Colorless Oil / Low melting solid	Hygroscopic.

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